

Application Notes and Protocols: Preparation of BAY-8040 Stock Solution

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Compound of Interest

Compound Name: BAY-8040

Cat. No.: B8379111

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These application notes provide a detailed protocol for the preparation of a stock solution of **BAY-8040**, a potent and selective inhibitor of human neutrophil elastase (HNE). Adherence to this protocol will support the accurate and reproducible use of **BAY-8040** in a variety of research applications.

Compound Information

BAY-8040 is a pyrimidopyridazine derivative with inhibitory activity against human neutrophil elastase. It is a valuable tool for research in inflammatory and cardiopulmonary pathologies.

Table 1: Physicochemical and Storage Data for BAY-8040

Property	Value
Molecular Formula	C ₂₁ H ₁₆ F ₃ N ₅ O ₂
Molecular Weight	427.38 g/mol
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Storage of Powder	-20°C for up to 2 years
Storage of Stock Solution (in DMSO)	-80°C for up to 6 months 4°C for up to 2 weeks

Note: Specific solubility of **BAY-8040** in DMSO is not publicly available. The following protocol is based on a standard concentration for small molecule inhibitors. Researchers should perform a solubility test to determine the maximum concentration if a higher concentration is required.

Experimental Protocol: Preparation of a 10 mM BAY-8040 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BAY-8040** in DMSO.

Materials:

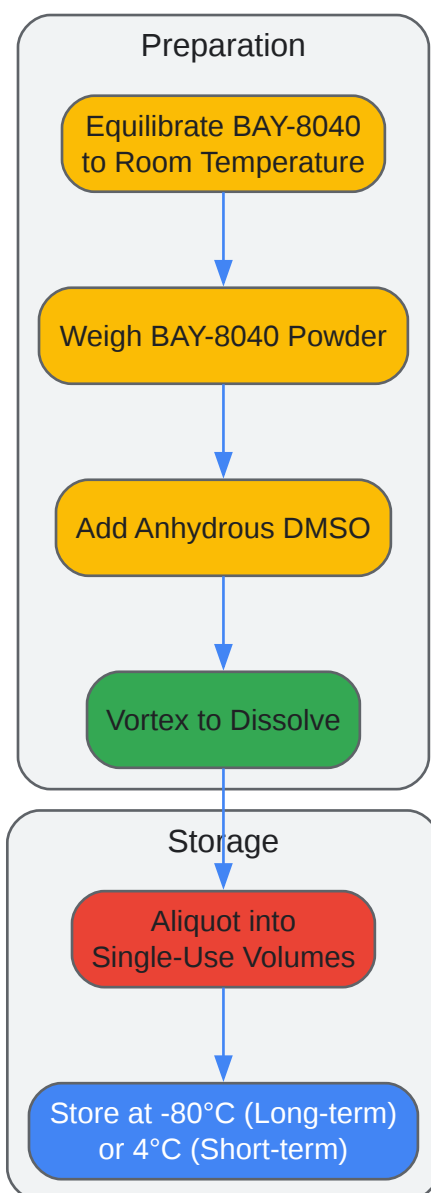
- **BAY-8040** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials with PTFE-lined caps
- Calibrated micropipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves (e.g., nitrile gloves, with frequent changes as DMSO can facilitate skin absorption of chemicals).

Procedure:

- **Acclimatization:** Before opening, allow the vial of **BAY-8040** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Weighing:** Tare a sterile microcentrifuge tube or vial on an analytical balance. Carefully weigh the desired amount of **BAY-8040** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.27 mg of **BAY-8040**.
 - **Calculation:**
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 427.38 \text{ g/mol} \times 1000 \text{ mg/g} = 4.27 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **BAY-8040** powder. For a 10 mM solution with 4.27 mg of **BAY-8040**, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be observed. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).

Visualized Workflow and Signaling Pathway

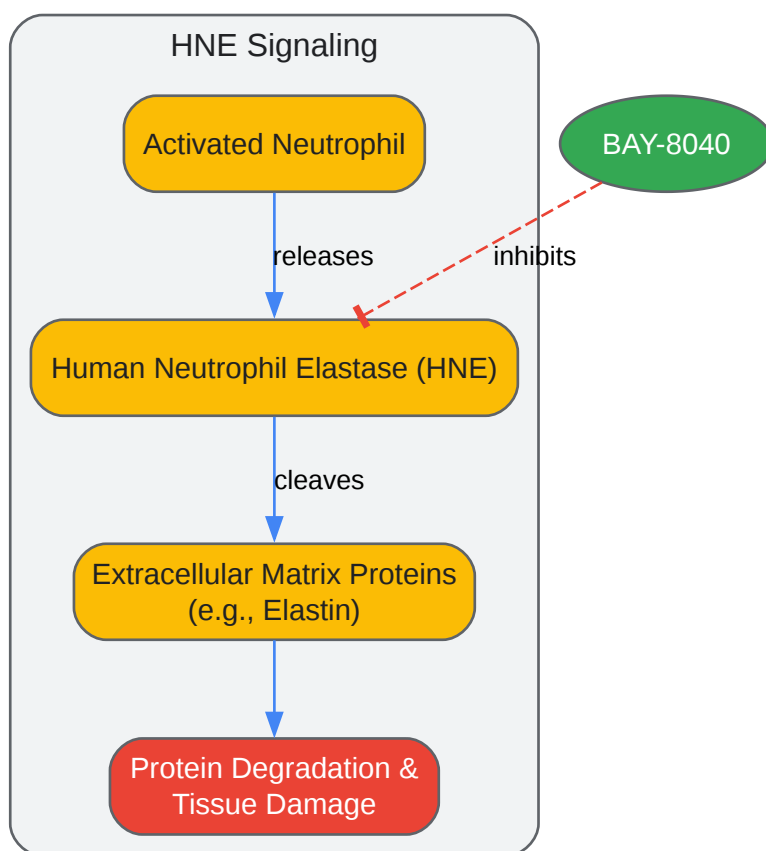
Diagram 1: Experimental Workflow for BAY-8040 Stock Solution Preparation



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Caption: Workflow for preparing **BAY-8040** stock solution.

Diagram 2: Simplified Signaling Pathway of Human Neutrophil Elastase (HNE) Inhibition



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Caption: Inhibition of HNE by **BAY-8040**.

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